

# Personal protective equipment for handling hVEGF-IN-1

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## Compound of Interest

Compound Name: hVEGF-IN-1

Cat. No.: B2554011

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## Essential Safety and Handling Guide for hVEGF-IN-1

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling the research compound **hVEGF-IN-1**. It is intended for researchers, scientists, and professionals in drug development.

### Compound Information:

| Property          | Value                                           | Source    |
|-------------------|-------------------------------------------------|-----------|
| CAS Number        | 1637443-98-1                                    | [1][2][3] |
| Molecular Formula | C34H43N7O2                                      | [1][2]    |
| Molecular Weight  | 581.8 g/mol                                     | [1]       |
| Appearance        | Solid                                           | [1]       |
| Solubility        | DMF: 25 mg/ml, DMSO: 2 mg/ml, Ethanol: 25 mg/ml | [1]       |
| Storage           | -20°C                                           | [1][2]    |
| Stability         | ≥ 4 years at -20°C                              | [1]       |

## Hazard Identification and Precautionary Measures

As a potent small molecule inhibitor, **hVEGF-IN-1** should be handled with care in a laboratory setting. While a specific GHS classification may not be readily available for this research compound, similar compounds in this class warrant a cautious approach. Assume the compound is hazardous and take appropriate precautions.

Recommended Personal Protective Equipment (PPE):

| PPE Category             | Specification                                                | Rationale                                    |
|--------------------------|--------------------------------------------------------------|----------------------------------------------|
| Hand Protection          | Nitrile or other chemical-resistant gloves.                  | Prevents skin contact with the compound.     |
| Eye Protection           | Safety glasses with side shields or goggles.                 | Protects eyes from splashes or dust.         |
| Skin and Body Protection | Laboratory coat.                                             | Prevents contamination of personal clothing. |
| Respiratory Protection   | Use in a well-ventilated area or under a chemical fume hood. | Minimizes inhalation of dust or aerosols.    |

## Operational Plan: Step-by-Step Handling Procedures

### 1. Preparation and Reconstitution:

- Before handling, ensure you are wearing the appropriate PPE.
- Work in a designated area, preferably within a chemical fume hood, to contain any potential spills or dust.
- To reconstitute, use the appropriate solvent as indicated by your experimental protocol and the solubility data. For example, to make a 10 mM stock solution in DMSO, you would dissolve 5.82 mg of **hVEGF-IN-1** in 1 mL of DMSO.
- Close the container tightly after use to prevent contamination and exposure.

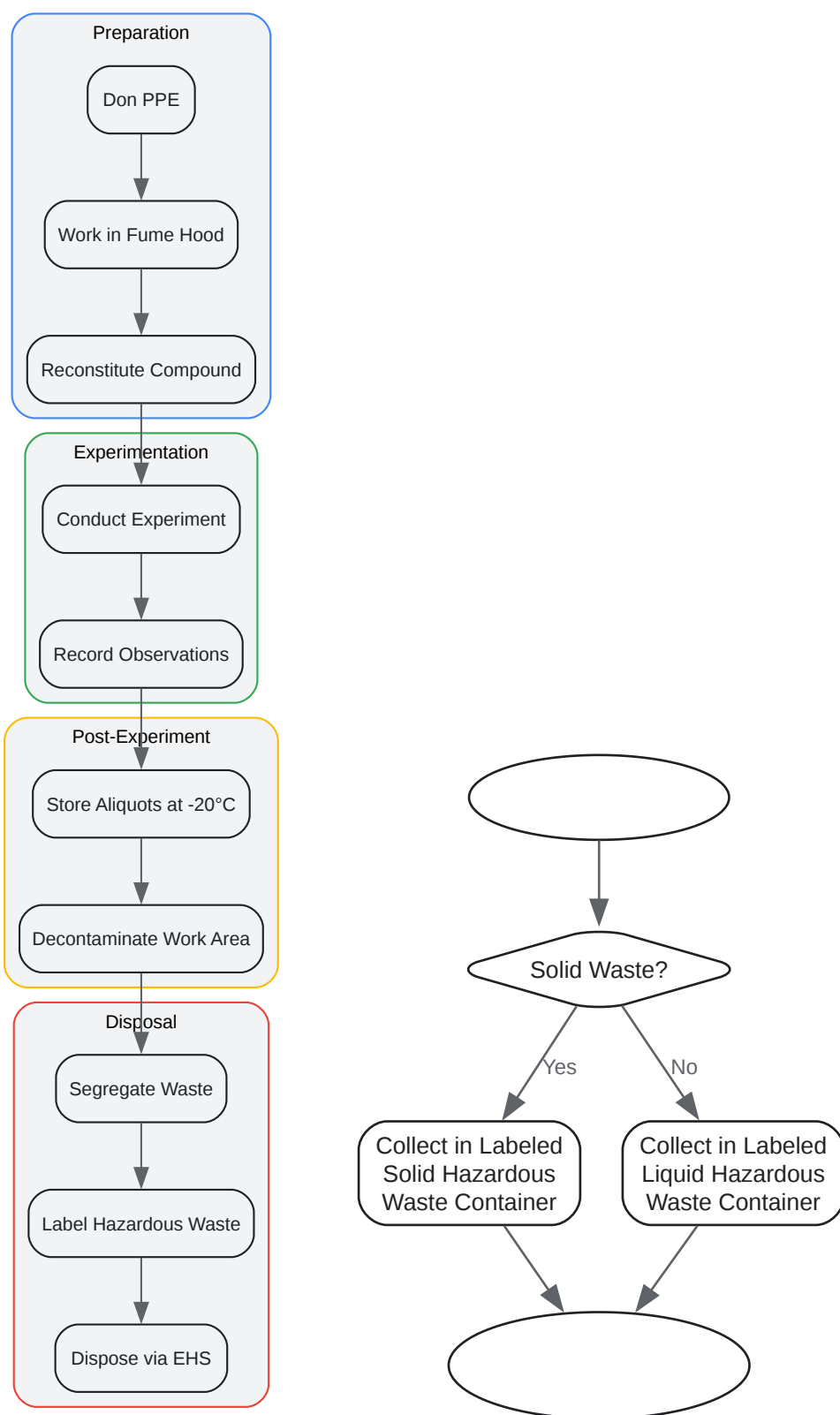
## 2. Experimental Use:

- When using **hVEGF-IN-1** in experiments, continue to wear all required PPE.
- Avoid generating aerosols or dust.
- If working with cell cultures or animals, follow all institutional guidelines for the handling of biologically active small molecules.

## 3. Storage of Stock Solutions:

- Store stock solutions at -20°C or -80°C for long-term stability.<sup>[4]</sup>
- Aliquot stock solutions into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

The following diagram outlines the general workflow for safely handling **hVEGF-IN-1** in a research laboratory.



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